

Personal protective equipment for handling NSC 228155

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Compound of Interest

Compound Name: NSC 228155

Cat. No.: B1680205

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Essential Safety and Handling Guide for NSC 228155

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **NSC 228155**. Given the absence of a comprehensive Safety Data Sheet (SDS), a conservative approach to handling, based on its nature as a potent, biologically active powder, is strongly recommended.

NSC 228155 is a nitro-benzoxadiazole compound that functions as an Epidermal Growth Factor Receptor (EGFR) activator.^{[1][2]} It is supplied as a burnt orange powder and is soluble in DMSO.^{[3][4]} While it may not be officially classified as a hazardous substance under all regulations, its biological activity necessitates careful handling to minimize exposure.^{[5][6]}

Personal Protective Equipment (PPE)

Standard laboratory best practices for handling chemical powders of unknown toxicity should be strictly followed. The following table summarizes the recommended personal protective equipment.

PPE Category	Item	Specifications and Use
Hand Protection	Nitrile Gloves	Double-gloving is recommended. Check for perforations before use. Change gloves immediately if contaminated.
Eye Protection	Safety Goggles	Should be worn at all times when handling the solid compound or solutions.
Respiratory Protection	N95 or higher Respirator	Recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation.
Body Protection	Laboratory Coat	Fully fastened to protect against skin contact.
Additional Protection	Face Shield	Recommended when there is a risk of splashing, for example, when preparing stock solutions.

Operational and Disposal Plans

A systematic approach to handling and disposal is essential to ensure laboratory safety and minimize environmental impact.

Handling Protocol:

- Preparation:
 - Work in a well-ventilated area, preferably within a certified chemical fume hood, especially when handling the solid powder.
 - Ensure all necessary PPE is worn correctly before handling the compound.

- Have a spill kit readily available.
- Weighing and Reconstitution:
 - Weigh the powdered compound carefully to avoid generating dust.
 - When preparing solutions, add the solvent slowly to the powder. **NSC 228155** is soluble in DMSO.^{[2][3][4]}
- Storage:
 - Store the solid compound at 2-8°C, protected from light.^{[3][4]}
 - Stock solutions can be stored at -20°C for up to 3 months.^[7]

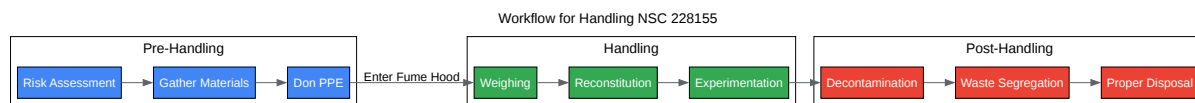
Disposal Plan:

As no specific disposal instructions for **NSC 228155** are readily available, general guidelines for non-hazardous chemical waste should be followed. However, it is prudent to treat it with a higher level of caution due to its biological activity.

- Solid Waste:
 - Collect any solid waste, including empty vials and contaminated consumables (e.g., pipette tips, gloves), in a clearly labeled, sealed container.
- Liquid Waste:
 - Collect waste solutions in a designated, sealed container. Do not dispose of down the drain.
- Final Disposal:
 - Dispose of all waste in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) office for specific guidance on the disposal of non-hazardous, biologically active compounds.

Experimental Workflow and Safety

The following diagram outlines the key steps and safety precautions for working with **NSC 228155**.



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*Procedural workflow for safe handling of **NSC 228155**.*

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